Comparative Guide: Commercial L-Tyrosine-1-13C Sources for Clinical Research

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Compound of Interest	
Compound Name:	*L-Tyrosine-1-13C*
CAS No.:	*110622-46-3*
Cat. No.:	*B009204*

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Executive Summary & Technical Context[1][2][3][4][5][6][7][8]

L-Tyrosine-1-13C is a critical stable isotope tracer used to quantify protein turnover rates, catecholamine synthesis, and oxidative metabolism in clinical settings. Unlike deuterium-labeled analogs, the 1-13C isotopomer avoids kinetic isotope effects (KIE) in specific enzymatic steps and allows for the recovery of

in breath, enabling total oxidation measurements.

However, the transition from pre-clinical models to human clinical trials introduces stringent requirements for isotopic purity, chemical sterility, and pyrogenicity. This guide objectively compares commercial sources based on these critical quality attributes (CQAs) and provides a self-validating framework for qualifying these materials in your laboratory.

The Metabolic Fate of L-Tyrosine-1-13C

To understand the tracer requirements, one must visualize the metabolic bifurcation of Tyrosine. The 1-13C label is specifically positioned to be released as

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during catabolism, or retained during protein synthesis.

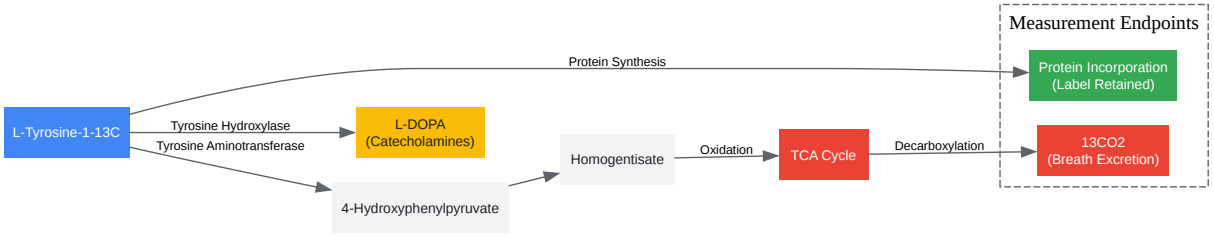

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Figure 1: Metabolic bifurcation of **L-Tyrosine-1-13C**. The label fate dictates the analytical platform: LC-MS/MS for protein enrichment and IRMS for breath

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Comparative Analysis of Commercial Sources

In clinical research, the "brand" is secondary to the Grade. Major suppliers like Cambridge Isotope Laboratories (CIL) and Sigma-Aldrich (Merck) offer multiple grades. Using a research-grade isotope for human infusion is a critical regulatory violation.

Table 1: Grade-Level Specification Comparison

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Feature	cGMP Grade **(Clinical)**	Research Grade **(Pre-clinical)**	Impact on Clinical Data
Isotopic Enrichment	atom %	atom %	Lower enrichment dilutes the tracer signal, requiring higher infusion rates (costlier).
Chemical Purity	(Chiral)		Impurities (e.g., D-Tyrosine) can competitively inhibit transport without being metabolized.
Pyrogen/Endotoxin	Tested (EU/mL)	Not Tested	CRITICAL: High endotoxin levels cause fever/sepsis in IV infusions.
Microbiological	Sterile Filtered / Tested	Non-Sterile	Requires 0.22 m filtration and sterility testing by pharmacy before human use.
Documentation	COA, TSE/BSE Free, FDA DMF	COA only	Required for IND (Investigational New Drug) filings.

Table 2: Major Supplier Comparison (L-Tyrosine-1-13C)

Note: Data reflects standard catalog specifications. Always verify specific lot COAs.

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Supplier	Product Code (Example)	Enrichment	Grade	Form	Best Use Case
Cambridge Isotope Labs (CIL)	CLM-776-GMP	99%	cGMP	Powder	Human IV Infusion (Gold Standard)
Sigma-Aldrich (Isotec)	604631 (Isotec)	99%	Research	Powder	Animal Models / In Vitro
Sigma-Aldrich	489824	99%	Research	Powder	Mass Spec Internal Standards
CortecNet	TYR-1-13C-GMP	99%	cGMP	Powder	Human IV Infusion (EU Focus)

Scientist’s Insight: For human metabolic studies, CIL CLM-776-GMP is the industry benchmark due to their active maintenance of Drug Master Files (DMF) with the FDA. While Sigma’s Isotec line is chemically excellent, unless it is explicitly labeled "cGMP" or "Pyrogen Tested," it requires extensive in-house processing (depyrogenation) which introduces liability.

Experimental Validation: In-House QC Protocol

Do not rely solely on the Certificate of Analysis (COA). Before a clinical trial, you must validate the tracer's isotopic purity and chemical identity.

Protocol: LC-MS/MS Isotopic Enrichment Verification

Objective: Confirm atom % excess (APE) and check for unlabeled carrier.

- Preparation: Dissolve 1 mg **L-Tyrosine-1-13C** in 1 mL 0.1% Formic Acid (Water).
- Dilution: Prepare a 10

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M working solution.

- LC Parameters:
  - Column: C18 Reverse Phase (e.g., Waters Acquity HSS T3).
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: Acetonitrile.
- MS Parameters (Positive Mode):
  - Target Mass (M+1): m/z 183.1 (**L-Tyrosine-1-13C**).
  - Unlabeled Mass (M+0): m/z 182.1 (Natural Tyrosine).
- Calculation:

QC Workflow Visualization

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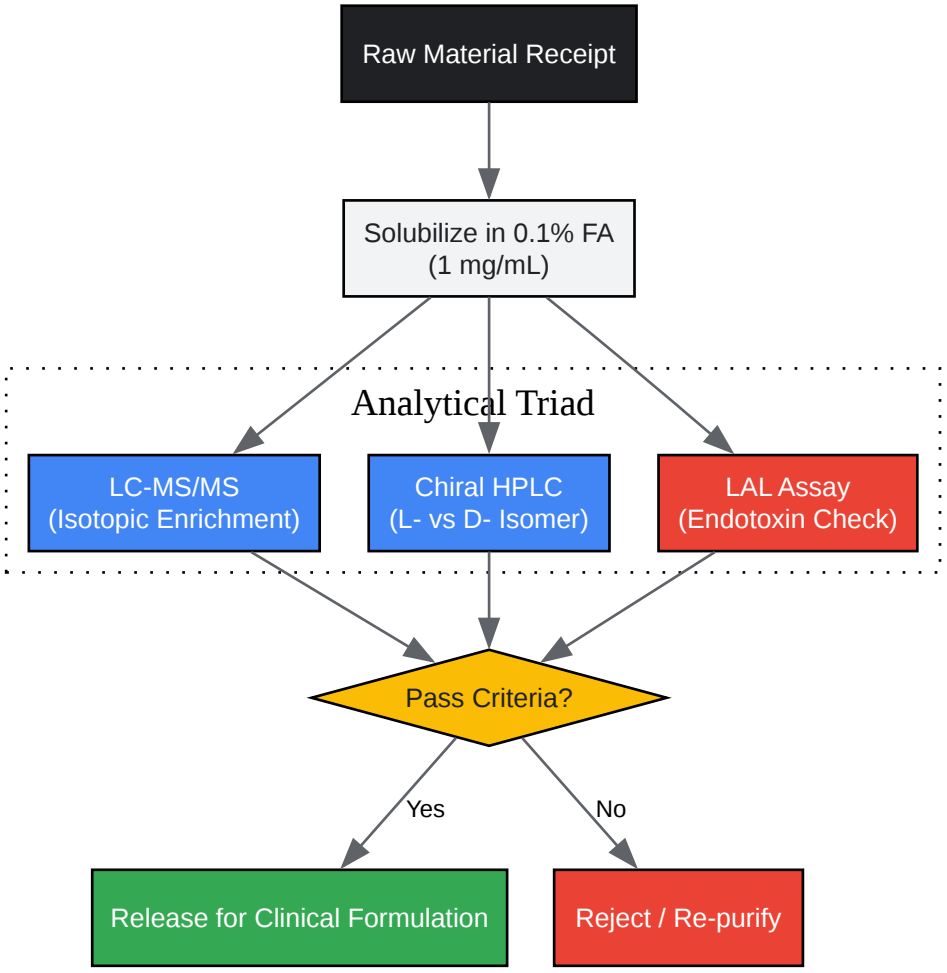

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Figure 2: Quality Control Decision Tree. Note that Endotoxin (LAL) testing is mandatory for clinical release.

Clinical Application: Protein Turnover Protocol

This protocol describes the Primed Constant Infusion method, the gold standard for assessing Fractional Synthesis Rate (FSR) in skeletal muscle or plasma proteins.

Methodology

System: Self-validating steady-state kinetics. Tracer: **L-Tyrosine-1-13C** (GMP Grade).

- Subject State: Post-absorptive (fasted) or Fed (steady state).
- Priming Dose: 2.0

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mol/kg (IV Bolus). This instantly raises the plasma enrichment to the target level, bypassing the slow equilibration phase.

- Constant Infusion: 2.0

  mol/kg/hour for 4–6 hours.

- Sampling:
  - Plasma: Every 30 mins (to verify steady state enrichment).
  - Biopsy (Muscle): At

    and

    (to measure tracer incorporation into protein).
  - Breath: Every 30 mins (if measuring oxidation).

Calculation: Fractional Synthesis Rate (FSR)

The FSR is calculated using the precursor-product relationship:

- : Enrichment of protein-bound tyrosine at time 2 and 1.
- : Enrichment of the precursor pool (plasma tyrosine or tissue fluid tyrosine) at steady state.
- : Time in hours.

Clinical Workflow Diagram

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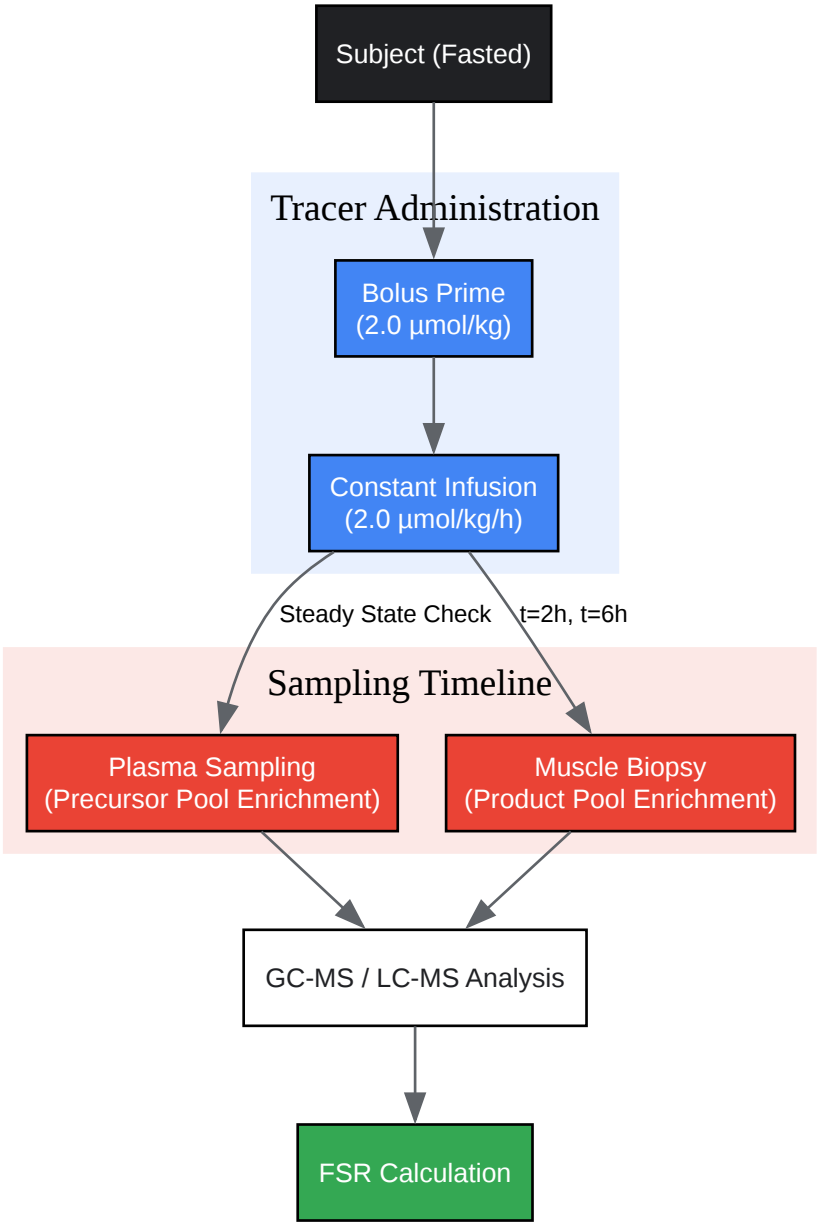

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Figure 3: Clinical Infusion Protocol. Success depends on achieving "Isotopic Steady State" in the plasma precursor pool.

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